

7-Chloro-2-methylimidazo[1,2-c]pyrimidine structure-activity relationship

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Compound of Interest

Compound Name: 7-Chloro-2-methylimidazo[1,2-c]pyrimidine

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Publish Comparison Guide: 7-Chloro-2-methylimidazo[1,2-c]pyrimidine SAR

Executive Summary

7-Chloro-2-methylimidazo[1,2-c]pyrimidine (CAS: 1289267-30-6) represents a high-value "privileged scaffold" in modern medicinal chemistry.^[1] Structurally distinct from the more common imidazo[1,2-a]pyridine, this [1,2-c]pyrimidine core incorporates an additional nitrogen atom within the fused ring system, functioning as a potent bioisostere for purines.

This guide analyzes the Structure-Activity Relationship (SAR) of this scaffold, specifically focusing on its utility as a precursor for kinase inhibitors (e.g., Syk, CDK2) and CNS-active agents. We compare its physicochemical profile against standard alternatives and provide validated protocols for its synthesis and functionalization.

Part 1: Structural Analysis & SAR Logic

The therapeutic value of **7-Chloro-2-methylimidazo[1,2-c]pyrimidine** lies in its specific substitution pattern, which pre-encodes the molecule with both a "reactive handle" (C7-Cl) and

a "hydrophobic anchor" (C2-Me).

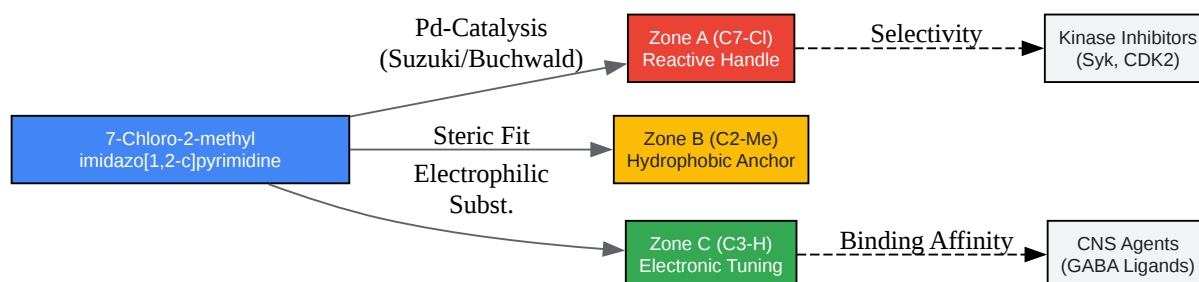
The Pharmacophore Map

The molecule can be dissected into three critical zones for SAR exploration:

- Zone A (C7-Chlorine): The Diversity Vector.
 - Function: This is the primary site for late-stage diversification. The chlorine atom is electronically activated by the adjacent nitrogen atoms, making it highly susceptible to Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or Nucleophilic Aromatic Substitution (S_NAr).
 - SAR Implication: Replacing the Cl with aryl or heteroaryl groups typically targets the "selectivity pocket" of kinase enzymes (e.g., the hydrophobic region II in ATP binding sites).
- Zone B (C2-Methyl): The Hydrophobic Anchor.
 - Function: The methyl group provides a small, lipophilic protrusion that often fits into small hydrophobic pockets (e.g., the gatekeeper region of kinases) or restricts conformational rotation, locking the bioactive conformation.
 - SAR Implication: Removal of this methyl often leads to a loss of potency due to increased entropy or loss of van der Waals contacts.
- Zone C (C3-Position): The Nucleophilic Hotspot.
 - Function: The C3 position is electron-rich and susceptible to electrophilic aromatic substitution (e.g., halogenation, formylation).
 - SAR Implication: Functionalization here (e.g., introducing a cyano or amide group) can dramatically alter the electronic landscape and hydrogen-bonding capability, often critical for interacting with the hinge region of kinases.

Visualization of Signaling & Synthesis Logic

The following diagram illustrates the SAR zones and the synthetic logic flow from the scaffold to bioactive leads.



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Caption: Functional dissection of the **7-Chloro-2-methylimidazo[1,2-c]pyrimidine** scaffold showing reactive zones and downstream therapeutic applications.

Part 2: Comparative Performance Analysis

When selecting a scaffold for drug discovery, researchers often choose between the [1,2-c]pyrimidine and the more ubiquitous [1,2-a]pyridine. The choice fundamentally alters the physicochemical properties of the final drug candidate.

Head-to-Head Comparison

Feature	Imidazo[1,2-c]pyrimidine (Subject)	Imidazo[1,2-a]pyridine (Alternative)	Purine (Natural Standard)
Core Structure	3 Nitrogen atoms (Fused 5+6)	2 Nitrogen atoms (Fused 5+6)	4 Nitrogen atoms (Fused 5+6)
LogP (Lipophilicity)	Lower (More Polar)	Higher (More Lipophilic)	Very Low
Water Solubility	Enhanced due to extra N	Moderate to Low	High
H-Bonding	2 Acceptors (N1, N-pyrimidine)	1 Acceptor (N1)	Multiple Donors/Acceptors
Metabolic Stability	Moderate (Pyrimidine ring prone to oxidation)	High (Pyridine is stable)	Low (Rapid metabolism)
Primary Utility	Kinase Inhibition (Syk, CDK), Antivirals	GABA agonists (Zolpidem), Kinase Inhibitors	Nucleoside Analogs

Why Choose the [1,2-c] Scaffold?

- Solubility Profile:** The extra nitrogen in the [1,2-c] system lowers the cLogP by approximately 0.5–1.0 units compared to the [1,2-a]pyridine analog. This is critical for oral bioavailability in lead optimization (Lipinski's Rule of 5).
- Bioisosterism:** The [1,2-c] arrangement mimics the purine core (adenine/guanine) more closely than the [1,2-a]pyridine, making it superior for ATP-competitive inhibitor design.

Part 3: Experimental Protocols

To ensure reproducibility, we provide self-validating protocols for both the synthesis of the core scaffold and its downstream functionalization.

Protocol A: Synthesis of the Core Scaffold

Objective: Synthesize **7-Chloro-2-methylimidazo[1,2-c]pyrimidine** from commercial precursors. Mechanism: Condensation (Chichibabin-type reaction).

Reagents:

- 6-Chloropyrimidin-4-amine (1.0 equiv)
- Chloroacetone (1.2 equiv)
- Ethanol (Solvent)
- Sodium Bicarbonate (Base)

Step-by-Step Workflow:

- Dissolution: Dissolve 6-chloropyrimidin-4-amine (10 mmol) in ethanol (20 mL) in a round-bottom flask.
- Addition: Add chloroacetone (12 mmol) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (80°C) for 12–16 hours. Monitor by TLC (System: 5% MeOH in DCM).
 - Checkpoint: The starting amine spot (low R_f) should disappear.
- Neutralization: Cool to room temperature. The hydrobromide/chloride salt may precipitate. Neutralize with saturated aqueous NaHCO_3 solution until pH ~8.
- Extraction: Extract with Ethyl Acetate (3 x 20 mL). Dry organic layer over Na_2SO_4 .
- Purification: Concentrate in vacuo. Recrystallize from Ethanol/Ether or purify via flash column chromatography (Gradient: 0-5% MeOH/DCM).
 - Yield Target: 65–75%.
 - Validation: ^1H NMR should show a singlet for the methyl group (~2.4 ppm) and the characteristic aromatic protons.

Protocol B: Functionalization at C7 (Suzuki Coupling)

Objective: Install an aryl group at the C7 position to generate a library of potential inhibitors.

Reagents:

- **7-Chloro-2-methylimidazo[1,2-c]pyrimidine** (1.0 equiv)[\[1\]](#)
- Aryl Boronic Acid (1.2 equiv)
- Pd(dppf)Cl₂ (0.05 equiv)
- K₂CO₃ (2.0 equiv)
- Dioxane/Water (4:1 ratio)

Step-by-Step Workflow:

- Setup: In a microwave vial, combine the scaffold, boronic acid, base, and catalyst.
- Degassing: Purge the vial with Nitrogen or Argon for 5 minutes (Critical for Pd stability).
- Reaction: Add degassed Dioxane/Water solvent. Seal and heat to 100°C for 2 hours (or microwave at 120°C for 30 min).
- Workup: Filter through a Celite pad to remove Palladium residues. Dilute with water and extract with EtOAc.
- Validation: LC-MS should show the mass of the coupled product (M+Aryl-Cl).

Part 4: References

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